

Essential Safety and Handling Protocols for (E/Z)-J147

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Compound of Interest

Compound Name: (E/Z)-J147

Cat. No.: B2886471

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(E/Z)-J147, a potent neurotrophic compound, requires careful handling in a laboratory setting to ensure the safety of researchers and maintain the integrity of the substance.^{[1][2][3][4]} This guide provides essential information on personal protective equipment (PPE), handling procedures, and disposal.

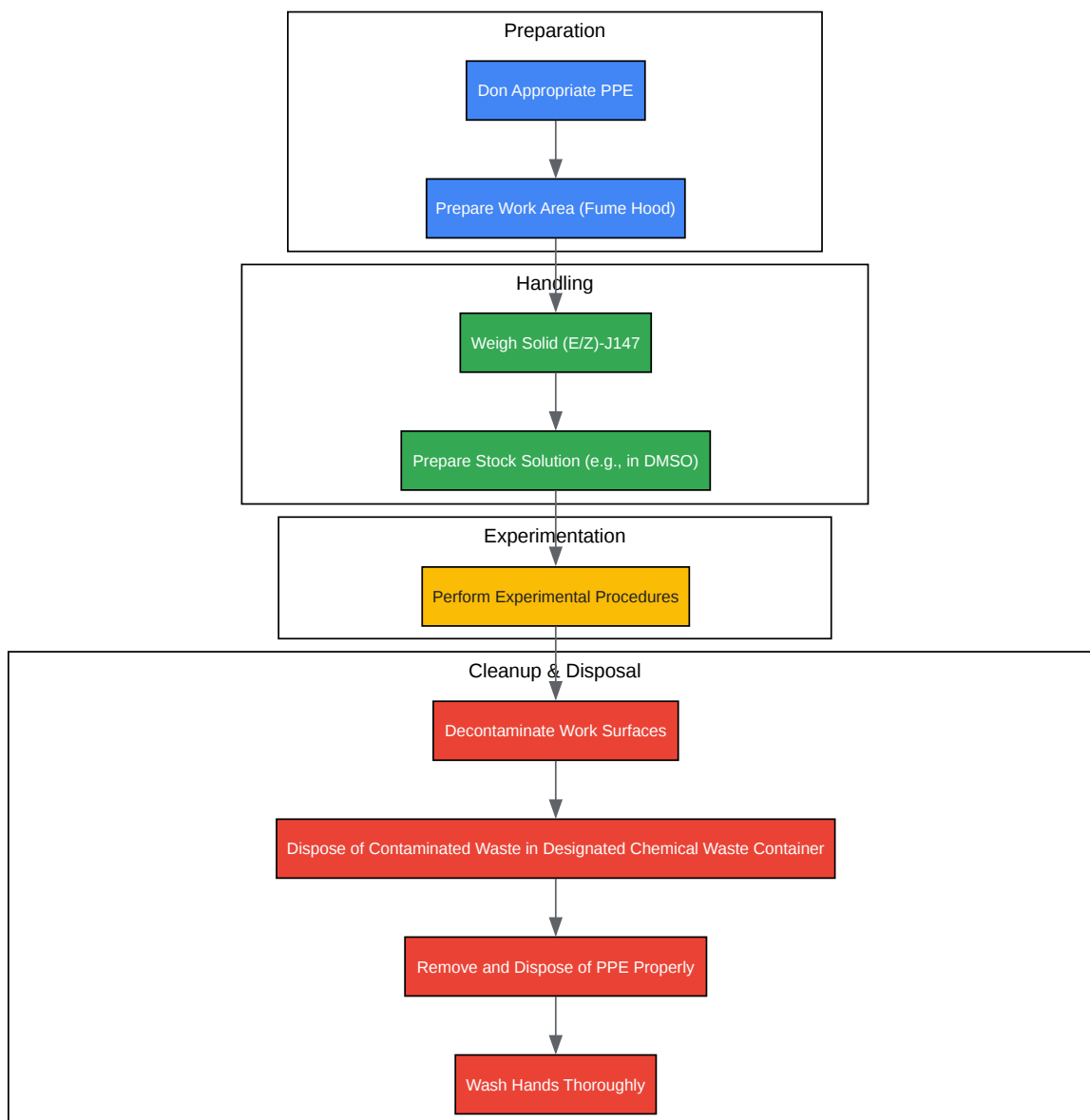
Personal Protective Equipment (PPE)

The appropriate PPE is critical when handling **(E/Z)-J147** due to its potential hazards. Although not fully tested, the compound may be irritating to mucous membranes, the upper respiratory tract, and skin, and could cause allergic reactions.^[5] The following table summarizes the recommended PPE.

PPE Component	Specification	Purpose
Eye Protection	Safety goggles or a face shield	To protect against splashes of solutions containing J147.[6][7][8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, heavy rubber)	To prevent skin contact and potential allergic reactions.[5][6][7][9]
Body Protection	Laboratory coat	To protect clothing and skin from accidental spills.[6][7]
Respiratory Protection	NIOSH-approved self-contained breathing apparatus or respirator	Recommended, especially when handling the powder form to avoid inhalation of dust.[5][6][8]
Foot Protection	Closed-toe shoes	To protect feet from spills.[6]

Safe Handling and Disposal Workflow

Adherence to a strict operational workflow is essential for minimizing exposure risk and ensuring a safe laboratory environment. The following diagram outlines the key steps for handling and disposing of **(E/Z)-J147**.



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Caption: Workflow for Safe Handling and Disposal of (E/Z)-J147.

Experimental Protocols and Storage

Storage of (E/Z)-J147:

- Powder: Store at -20°C for up to 3 years.[1][10]
- In solvent: Store at -80°C for up to 1 year.[1]

Preparation of Stock Solutions: **(E/Z)-J147** is soluble in DMSO and ethanol.[1][10] For in vitro studies, a common solvent is DMSO.[1] For in vivo formulations, a combination of solvents such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline has been used.[10]

Disposal Plan: All waste contaminated with **(E/Z)-J147**, including empty containers, used PPE, and unused solutions, should be collected in a designated and properly labeled chemical waste container.[11] Disposal must be carried out in accordance with federal, state, and local regulations.[11][12] Empty containers should be triple-rinsed with a suitable solvent before disposal.[11]

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